

Preparing hDHODH-IN-15 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: hDHODH-IN-15

Cat. No.: B15573060

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Introduction

hDHODH-IN-15 is a potent inhibitor of human dihydroorotate dehydrogenase (hDHODH), a key enzyme in the de novo pyrimidine biosynthesis pathway.^[1] By targeting hDHODH, this small molecule disrupts the synthesis of essential building blocks for DNA and RNA, making it a valuable tool for research in cancer biology and immunology. Furthermore, recent studies have highlighted the role of hDHODH inhibition in inducing ferroptosis, a form of iron-dependent programmed cell death, in cancer cells.^[1] This application note provides a detailed protocol for the preparation of **hDHODH-IN-15** stock solutions in dimethyl sulfoxide (DMSO), along with relevant technical data and diagrams to guide researchers in their experimental design.

Physicochemical Properties and Efficacy

A clear understanding of the physicochemical properties and biological potency of **hDHODH-IN-15** is crucial for accurate and reproducible experimental results. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Catalog Number	HY-159119	[1] [2]
Molecular Formula	C ₁₉ H ₁₈ N ₂ O ₄	[1]
Molecular Weight	338.36 g/mol	[1]
Target	Human Dihydroorotate Dehydrogenase (hDHODH)	[1]
IC ₅₀ (hDHODH)	0.21 µM	[1]
IC ₅₀ (NCI-H226)	0.95 - 2.81 µM	[1]
IC ₅₀ (HCT-116)	0.95 - 2.81 µM	[1]
IC ₅₀ (MDA-MB-231)	0.95 - 2.81 µM	[1]

Experimental Protocols

Preparing a 10 mM Stock Solution of hDHODH-IN-15 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **hDHODH-IN-15** in DMSO. It is a commonly used concentration for in vitro cell-based assays.

Materials:

- **hDHODH-IN-15** (powder, Cat. No. HY-159119 or equivalent)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibrate:** Allow the vial containing the **hDHODH-IN-15** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **hDHODH-IN-15** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.38 mg of the compound (see calculation below).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **hDHODH-IN-15**.
- **Mixing:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- **Sonication (Optional):** If the compound does not fully dissolve with vortexing, sonicate the vial in a water bath for 5-10 minutes. Gentle warming to 37°C may also aid in dissolution.
- **Aliquotting:** Once the compound is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Calculation for a 10 mM Stock Solution:

To calculate the mass of **hDHODH-IN-15** required to make a 10 mM stock solution, use the following formula:

$$\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For 1 mL of a 10 mM solution: $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 338.36 \text{ g/mol} = 0.00338 \text{ g} = 3.38 \text{ mg}$

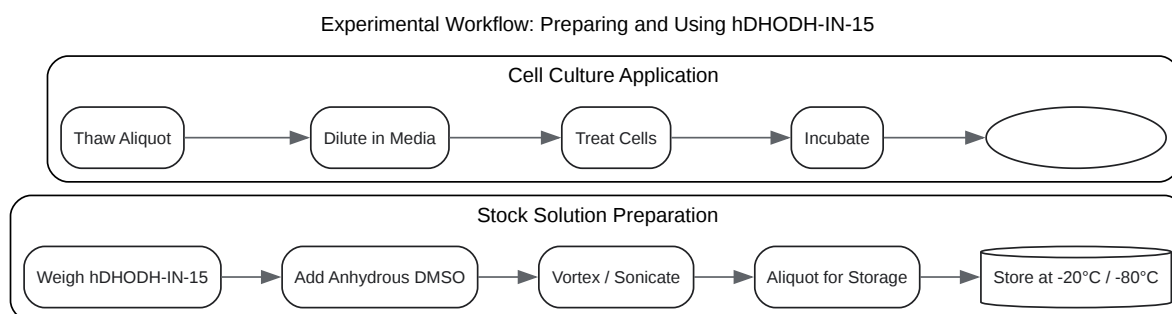
Diluting the Stock Solution for Cell Culture Experiments

For cell-based assays, the final concentration of DMSO should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

Procedure:

- **Thaw:** Thaw a single aliquot of the 10 mM **hDHODH-IN-15** stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** Perform a serial dilution of the stock solution in cell culture medium to achieve an intermediate concentration. This helps to minimize precipitation when adding to the final culture volume.
- **Final Dilution:** Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration of **hDHODH-IN-15**.
- **Mixing:** Mix gently by pipetting or swirling the plate.
- **Vehicle Control:** Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the inhibitor.

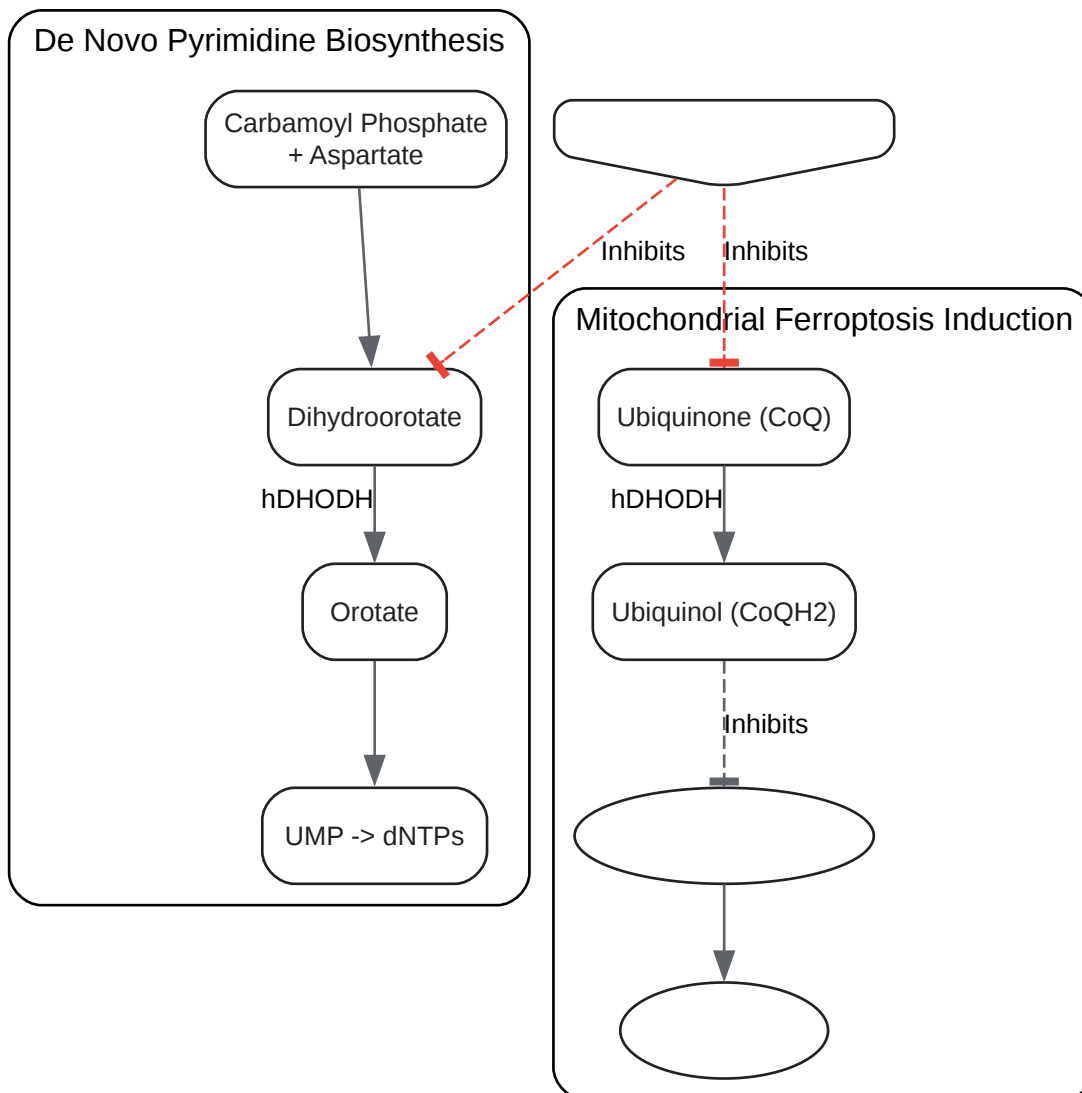
Visualizations



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Caption: Workflow for preparing and using **hDHODH-IN-15**.

Signaling Pathway of hDHODH-IN-15 Action



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Caption: Mechanism of **hDHODH-IN-15** action.

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References

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